Technical Guide: Toxicity Profile & Handling of 2,6-Difluoro-N-methylbenzamide

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Compound of Interest	
Compound Name:	*Benzamide, 2,6-difluoro-N-methyl-*
CAS No.:	*22265-59-4*
Cat. No.:	*B3049846*

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Executive Summary

2,6-Difluoro-N-methylbenzamide is a halogenated aromatic amide.[1] While direct toxicological datasets for this specific N-methylated derivative are less ubiquitous than its parent (2,6-difluorobenzamide), a robust safety profile can be established via structural read-across and functional group analysis.

The compound presents three primary risk vectors:

- Acute Irritation: Significant risk to mucous membranes and respiratory tract due to the electron-withdrawing fluorine atoms enhancing amide reactivity.
- Thermal Decomposition: High risk of evolving Hydrogen Fluoride (HF) under thermal stress or combustion.
- Bioavailability: The N-methyl substitution increases lipophilicity compared to the primary amide, potentially enhancing dermal absorption.

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Chemical Identity & Physicochemical Properties[2][3][4][5][6][7]

Property	Data / Estimate	Relevance to Safety
Chemical Structure	Benzamide core, 2,6-difluoro substitution, N-methylated	Fluorine atoms stabilize the ring but pose HF risks during fire.
Parent CAS	18063-03-1 (2,6-Difluorobenzamide)	Primary anchor for toxicological read-across.[2]
Molecular Formula	$C_8H_7F_2NO$	Low molecular weight facilitates potential volatility if heated.
Physical State	Solid (Crystalline Powder)	Dust generation is the primary exposure route during weighing/transfer.
Melting Point	Est. 100–130 °C	Lower than parent (145°C) due to disrupted H-bonding; easier to melt/sublime.
Solubility	Soluble in organic solvents (DMSO, MeOH); Low in water	Lipophilicity aids cell membrane penetration.

Toxicological Profile

Synthesized from parent compound data (2,6-difluorobenzamide) and N-methylbenzamide class effects.

Acute Toxicity Mechanisms

The toxicity of 2,6-difluoro-N-methylbenzamide is driven by its metabolic fate and local irritant properties.

- Oral (Acute Tox. 4): Likely harmful if swallowed.[3][4] The metabolic pathway involves N-demethylation (via CYP450 enzymes) to 2,6-difluorobenzamide, followed by hydrolysis to 2,6-difluorobenzoic acid.

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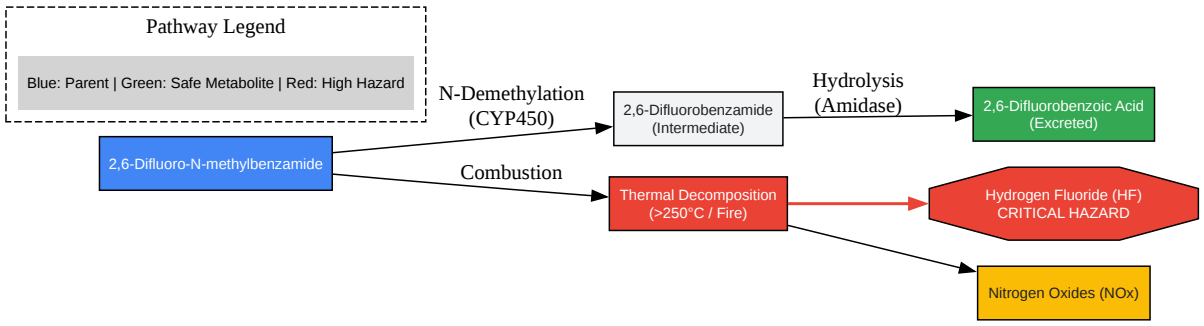
- LD50 Estimate: 500–2000 mg/kg (Rat, based on parent analog).

- Inhalation (STOT SE 3): High risk. The difluoro-substitution increases the acidity of the amide proton (in the parent) and the general electrophilicity, making dusts highly irritating to the upper respiratory tract.

- Dermal: The N-methyl group acts as a lipophilic carrier, increasing skin permeability compared to the non-methylated parent. Standard nitrile gloves may have reduced breakthrough times.

Metabolic Pathway & Bioactivation

The following diagram illustrates the predicted metabolic degradation and thermal decomposition pathways, highlighting the critical HF release vector.



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Caption: Figure 1. Metabolic fate (biotransformation) versus thermal decomposition risks. Note the evolution of HF during combustion.

Occupational Exposure & Handling Protocols

Engineering Controls Hierarchy

Reliance on PPE alone is insufficient for fluorinated intermediates.

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- Primary Barrier: All weighing and transfer of solids must occur within a HEPA-filtered Fume Hood or Powder Containment Enclosure.
- Static Control: Fluorinated powders are often static-prone. Use anti-static weighing boats and ground all metal spatulas to prevent dispersal.
- Decontamination: Wet-wiping (using a surfactant/water mix) is superior to sweeping to prevent aerosolization.

Personal Protective Equipment (PPE) Matrix

Protection Zone	Requirement	Technical Justification
Respiratory	N95 / P100 Respirator	Mandatory if outside containment. Protects against particulate irritation.[5][6]
Dermal (Hands)	Double Nitrile (min 0.11mm)	N-methyl group enhances permeation. Change outer gloves every 30 mins.
Ocular	Chemical Goggles	Safety glasses are insufficient due to potential for airborne dust to bypass side shields.
Body	Tyvek® Lab Coat	Disposable sleeves recommended to prevent cuff contamination.

Emergency Response Protocols

Exposure Response Decision Tree

Immediate action is required to mitigate potential fluoride ion damage if decomposition has occurred, or general irritation from the intact molecule.

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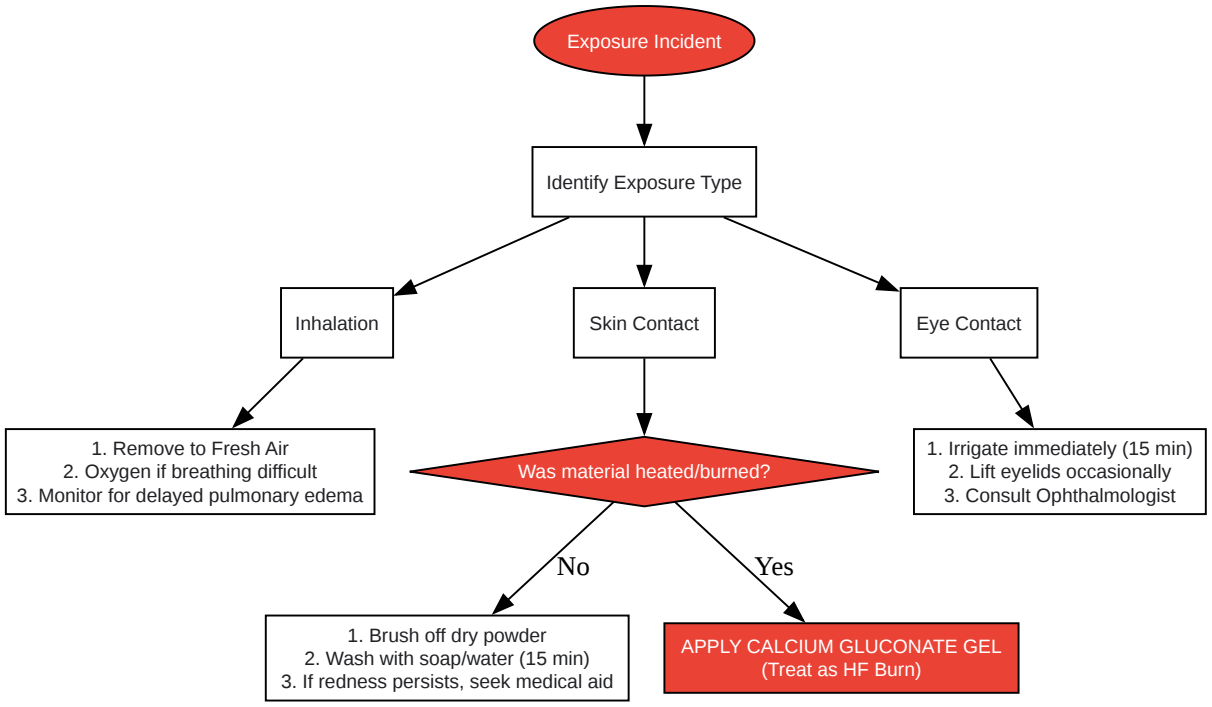

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Caption: Figure 2. Emergency response logic. Note the specific branch for thermal decomposition events requiring Calcium Gluconate.

Firefighting & Thermal Decomposition

Critical Warning: In the event of a fire involving 2,6-difluoro-N-methylbenzamide, Hydrogen Fluoride (HF) gas will be produced.

- Extinguishing Media: Dry chemical, CO_2, or alcohol-resistant foam.[7] Do NOT use high-pressure water jets (spreads contamination).
- Firefighter PPE: Full turnout gear is insufficient. SCBA (Self-Contained Breathing Apparatus) with full face-piece is mandatory to prevent acid gas inhalation.

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Storage & Disposal

- Storage: Store in a cool, dry, well-ventilated area. Keep container tightly closed. Segregate from strong oxidizing agents and strong bases (which can induce hydrolysis).
- Disposal:
  - Do not flush to sewer.
  - Material must be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[7] The scrubber is essential to capture HF emissions (converting them to harmless fluoride salts).

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